

Tetrachloropropene CAS number, molecular formula, and weight.

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Compound of Interest

Compound Name: *Tetrachloropropene*

Cat. No.: *B083866*

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An In-depth Technical Guide to **Tetrachloropropene** Isomers

This technical guide provides a comprehensive overview of **tetrachloropropene**, focusing on its various isomers. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed chemical, physical, and toxicological information. This document summarizes key quantitative data, outlines experimental protocols, and visualizes important pathways and workflows.

Core Chemical and Physical Data

Tetrachloropropene ($C_3H_2Cl_4$) is a chlorinated alkene with a molecular weight of approximately 179.86 g/mol ^{[1][2]} It exists in several isomeric forms, each with a unique CAS number and distinct physical properties. The primary isomers include 1,1,2,3-**tetrachloropropene**, 1,1,3,3-**tetrachloropropene**, 1,2,3,3-**tetrachloropropene**, and 2,3,3,3-**tetrachloropropene**.

Data Summary of Tetrachloropropene Isomers

The following table summarizes the key identification and physical property data for the main isomers of **tetrachloropropene**.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)	Refractive Index
1,1,2,3-Tetrachloropropene	10436-39-2	C ₃ H ₂ Cl ₄	179.86	162 @ 743 mmHg	1.5498 @ 20°C	1.5202 @ 20°C
1,1,3,3-Tetrachloropropene	18611-43-3	C ₃ H ₂ Cl ₄	179.86	176.1 @ 760 mmHg	1.532	1.511
(Z)-1,2,3,3-Tetrachloropropene	20589-85-9	C ₃ H ₂ Cl ₄	179.9	Not Available	Not Available	Not Available
(E)-1,2,3,3-Tetrachloropropene	34495-84-6	C ₃ H ₂ Cl ₄	179.9	Not Available	Not Available	Not Available
2,3,3,3-Tetrachloropropene	16500-91-7	C ₃ H ₂ Cl ₄	179.9	Not Available	Not Available	Not Available

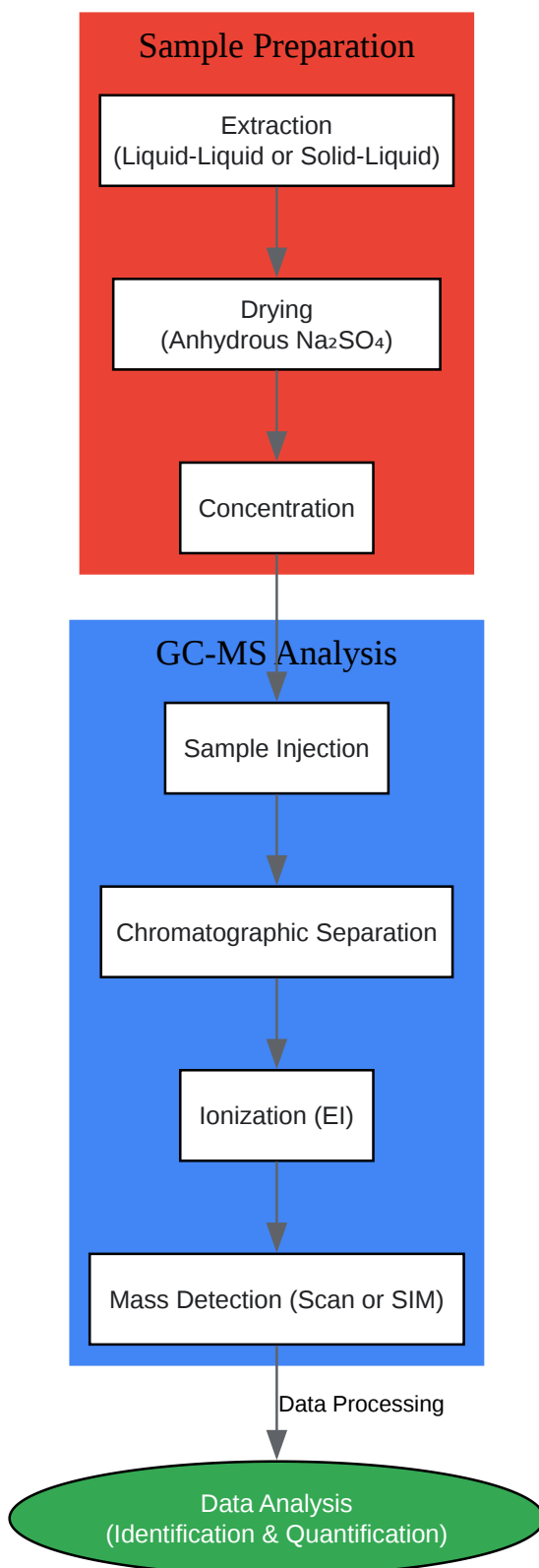
Synthesis and Manufacturing

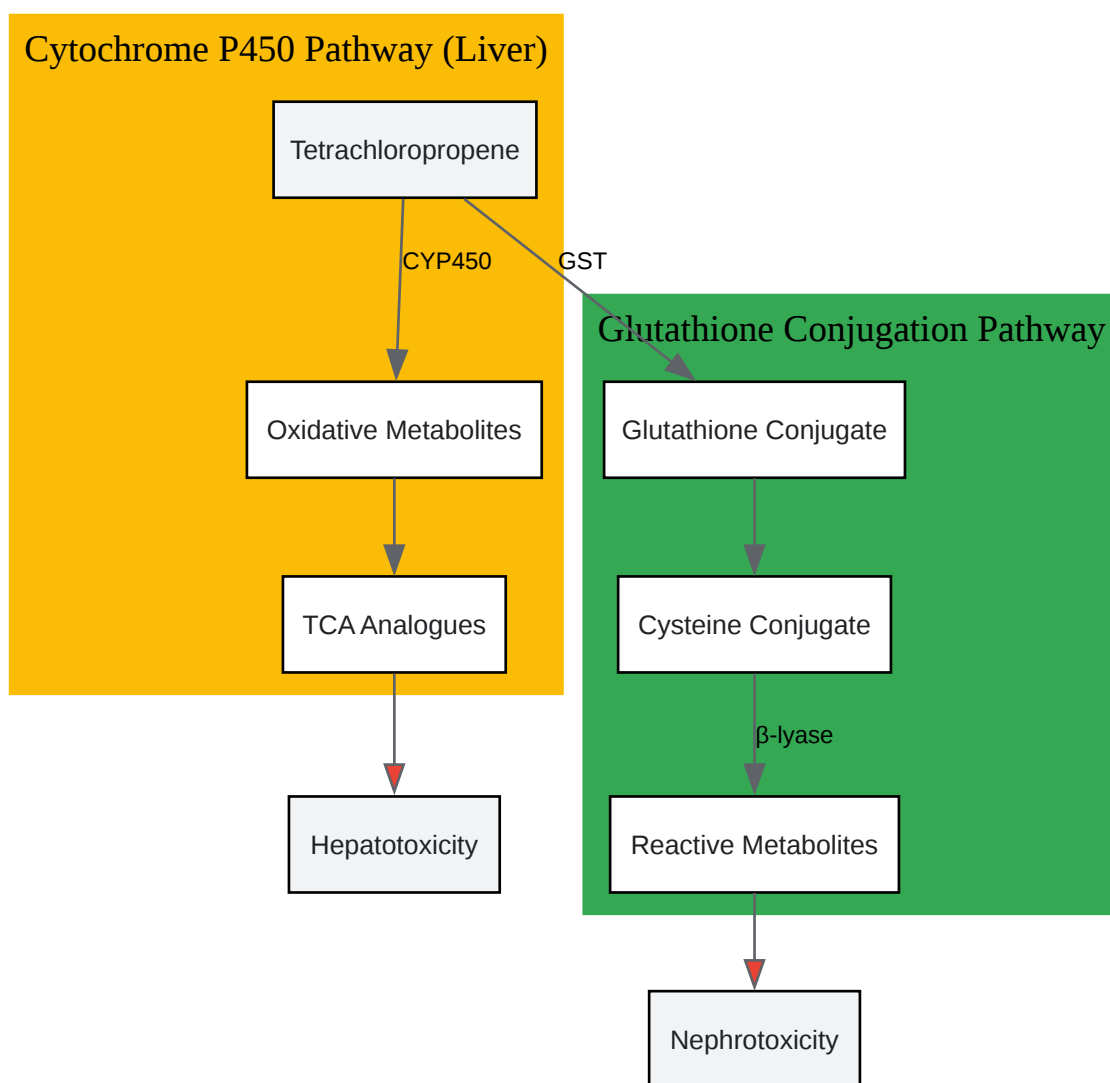
The synthesis of **tetrachloropropene** isomers often involves multi-step processes starting from simpler chlorinated hydrocarbons.

Synthesis of 1,1,2,3-Tetrachloropropene

A common industrial synthesis route for 1,1,2,3-**tetrachloropropene** begins with the reaction of ethylene and carbon tetrachloride to produce 1,1,1,3-tetrachloropropane.^{[1][3]} This intermediate then undergoes a series of dehydrochlorination and chlorination steps, followed by an allylic rearrangement to yield the final product.^[1]







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References

- 1. US4535194A - Process for producing 1,1,2,3-tetrachloropropene - Google Patents [patents.google.com]

- 2. CN103524296B - Preparation method of 1,1,2,3-tetrachloropropene - Google Patents [patents.google.com]
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